Diethylcyanamide: Technical Support & Safety Resource Center

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Diethylcyanamide*
CAS No.:	*617-83-4*
Cat. No.:	*B1293381*

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and use of **Diethylcyanamide**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Diethylcyanamide**?

A1: **Diethylcyanamide** is a hazardous chemical. It is considered toxic and combustible. The primary hazards include:

- Toxicity: It is harmful if swallowed, inhaled, or absorbed through the skin.[1]
- Irritation: It can cause serious eye and skin irritation.[2]
- Flammability: It is a combustible liquid and vapor.[1]

Q2: What personal protective equipment (PPE) is mandatory when working with **Diethylcyanamide**?

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A2: To ensure safety, the following personal protective equipment (PPE) must be worn:

- Eye/Face Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: Appropriate protective gloves and clothing are necessary to prevent skin exposure.[1][2]
- Respiratory Protection: In areas with inadequate ventilation or when exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][2]

Q3: What are the proper storage conditions for **Diethylcyanamide**?

A3: **Diethylcyanamide** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][3] It is crucial to keep it away from sources of ignition such as heat, sparks, and open flames.[1][2] The storage area should be designated for corrosive and toxic materials.[3]

Q4: What materials are incompatible with **Diethylcyanamide**?

A4: **Diethylcyanamide** is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2] Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guide for Experimental Scenarios

Scenario 1: Accidental Skin or Eye Contact

- Problem: Accidental splash of **Diethylcyanamide** onto the skin or into the eyes.
- Solution:
  - Eyes: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][2][3]
  - Skin: Immediately wash the affected skin with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing and shoes. Seek medical attention if irritation persists.[1][2][4]

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Scenario 2: Unintentional Inhalation

- Problem: Inhaling **Diethylcyanamide** vapors due to improper ventilation.
- Solution:
  - Immediately move the affected individual to fresh air.[1][2]
  - If the person is not breathing, administer artificial respiration. If breathing is difficult, provide oxygen.
  - Seek immediate medical attention.[1][2]

Scenario 3: Chemical Spill

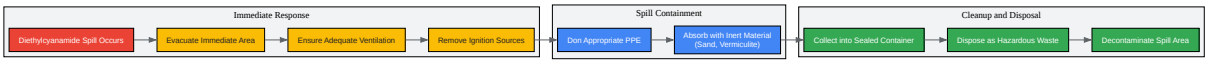
- Problem: A spill of **Diethylcyanamide** in the laboratory.
- Solution:
  - Evacuate personnel from the immediate spill area.
  - Ensure the area is well-ventilated.
  - Remove all sources of ignition.[1][5]
  - Wearing appropriate PPE, absorb the spill with an inert material such as sand, vermiculite, or earth.[1]
  - Collect the absorbed material into a suitable, closed container for disposal.[1][2]
  - Do not flush the chemical into surface water or the sanitary sewer system.[3]

Quantitative Data Summary

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Property	Value	Source
Molecular Formula	C5H10N2	[2]
Molecular Weight	98.15 g/mol	[2]
Appearance	Clear liquid	[2]
Boiling Point	186-188 °C	
Density	0.846 g/mL at 25 °C	
Flash Point	69 °C (156.2 °F) - closed cup	
Refractive Index	n20/D 1.423	

Experimental Workflow: Diethylcyanamide Spill Response



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